

Commercial Availability and Applications of L-Phenylalanine-15N,d8: A Technical Guide

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Compound of Interest

Compound Name: *L-Phenylalanine-15N,d8*

Cat. No.: *B12415382*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers, availability, and key applications of the isotopically labeled amino acid, **L-Phenylalanine-15N,d8**. This stable isotope-labeled compound is a powerful tool in metabolic research, particularly in studies involving protein synthesis, turnover, and metabolic flux analysis. Its use in conjunction with mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy allows for precise tracking and quantification of phenylalanine metabolism in various biological systems.

Commercial Suppliers and Product Specifications

L-Phenylalanine-15N,d8 is available from several specialized chemical suppliers. The following tables summarize the product specifications from leading vendors to facilitate comparison and procurement.

Table 1: **L-Phenylalanine-15N,d8** Supplier Information

Supplier	Product Name	Catalog Number
Cambridge Isotope Laboratories, Inc.	L-Phenylalanine (D8, 98%; 15N, 98%)	DNLM-7180
MedChemExpress	L-Phenylalanine-15N,d8	HY-N0215S14
Alfa Chemistry	L-Phenylalanine-15N,d8	ACMA00045798
EvitaChem	L-PHENYLALANINE (D8; 15N)	EVT-252265
Eurisotop (Distributor for CIL)	L-PHENYLALANINE (D8, 98% 15N, 98%)	DNLM-7180

Table 2: Product Specifications

Supplier/Catalog #	Isotopic Purity (D)	Isotopic Purity (15N)	Chemical Purity	Molecular Weight	Available Quantities
CIL / DNLM-7180	98%	98%	98%	174.23	0.25 g, 0.5 g ^[1]
MedChemExpress / HY-N0215S14	Not specified	Not specified	99.90%	174.23	1 mg, 5 mg, 10 mg
Alfa Chemistry / ACMA00045798	Not specified	Not specified	≥99.5%	174.23	mg, g, kg
EvitaChem / EVT-252265	Not specified	Not specified	Not specified	~174.23	Inquire for details
Eurisotop / DNLM-7180	98%	98%	98%	174.23	0.25 g, 0.5 g

Experimental Protocols

L-Phenylalanine-15N,d8 is primarily used as a tracer in stable isotope labeling experiments to study metabolic pathways. The general workflow involves introducing the labeled compound into a biological system and tracking its incorporation into downstream metabolites and proteins.

In Vitro Stable Isotope Labeling in Cell Culture

This protocol outlines the general steps for a stable isotope tracing experiment in cell culture.

1. Cell Culture and Medium Preparation:

- Culture cells in a standard medium to the desired confluency.
- Prepare a labeling medium by supplementing a base medium deficient in phenylalanine with a known concentration of **L-Phenylalanine-15N,d8**.
- It is critical to use dialyzed fetal bovine serum (dFBS) to avoid dilution of the isotopic label from unlabeled amino acids present in standard FBS.

2. Isotope Labeling:

- Replace the standard medium with the prepared labeling medium.
- Incubate the cells for a time course determined by the specific metabolic pathway of interest.

3. Quenching and Metabolite Extraction:

- Rapidly remove the labeling medium and wash the cells with ice-cold phosphate-buffered saline (PBS).
- Quench metabolism by adding a cold solvent, typically 80% methanol, and scraping the cells.

4. Sample Processing:

- Collect the cell lysate and separate the supernatant containing metabolites from the protein pellet by centrifugation.

- The protein pellet can be hydrolyzed to release amino acids for analysis of protein synthesis.

5. Analysis:

- Analyze the isotopic enrichment of **L-Phenylalanine-15N,d8** and its metabolites in the supernatant and hydrolyzed protein samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) or NMR spectroscopy.[\[2\]](#)

In Vivo Metabolic Flux Analysis

This protocol provides a general framework for an in vivo study in human subjects.

1. Subject Preparation:

- Subjects should fast overnight (10-12 hours) to reach a postabsorptive state.
- Collect a baseline blood sample.

2. Tracer Administration:

- Administer a primed, continuous intravenous infusion of **L-Phenylalanine-15N,d8**. The priming dose helps to achieve isotopic steady state more rapidly.[\[2\]](#)
- Maintain the continuous infusion for a period of 4-6 hours.[\[2\]](#)

3. Sample Collection:

- Collect venous blood samples at regular intervals (e.g., every 30 minutes) throughout the infusion period.[\[2\]](#)
- Collect samples in tubes containing an anticoagulant (e.g., EDTA) and immediately place them on ice.[\[2\]](#)

4. Sample Processing:

- Separate plasma by centrifugation at 4°C.
- Add an internal standard (e.g., L-[13C6]-Phenylalanine) to the plasma for accurate quantification.[\[2\]](#)

- Precipitate proteins using an agent like perchloric acid or methanol.
- Collect the supernatant containing the amino acids after centrifugation.

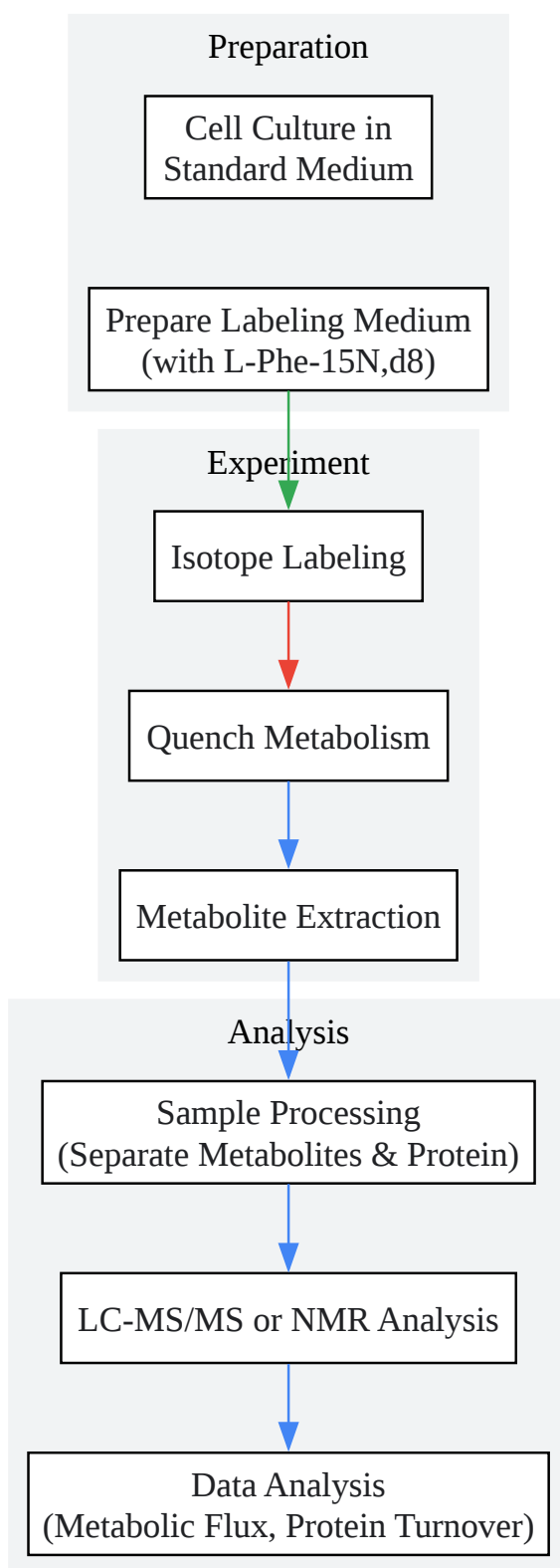
5. LC-MS/MS Analysis:

- Analyze the prepared samples to determine the isotopic enrichment of **L-Phenylalanine-¹⁵N,^{d8}** and its metabolites.[\[2\]](#)

Visualizations

Experimental Workflow for Stable Isotope Tracing

The following diagram illustrates the general workflow of a stable isotope tracing experiment using **L-Phenylalanine-¹⁵N,^{d8}** in a cell culture model.

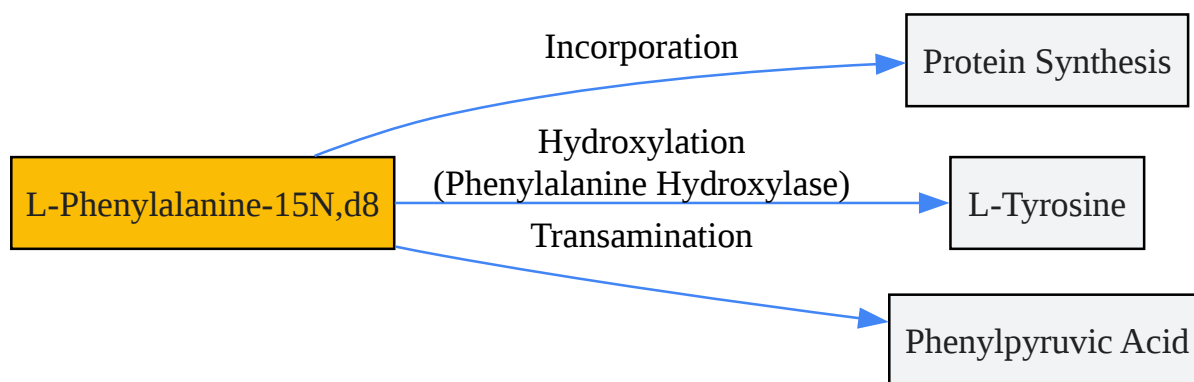


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General experimental workflow for stable isotope tracing.

Phenylalanine Metabolic Pathway

This diagram shows the primary metabolic fates of L-Phenylalanine that can be traced using isotopically labeled versions.



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Key metabolic fates of L-Phenylalanine.

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References

- 1. L-Phenylalanine (D^8 , 98%; ^{15}N , 98%) - Cambridge Isotope Laboratories, DNLM-7180-0.25 [isotope.com]
- 2. benchchem.com [benchchem.com]
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